

Application Note: High-Purity Rondonin Purification via Reverse-Phase HPLC

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Compound of Interest

Compound Name: *Rondonin*

Cat. No.: *B1575961*

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Introduction

Rondonin is a peptide with a molecular mass of 1236.776 Da, originally isolated from the haemolymph of the spider *Acanthoscurria rondoniae*.^{[1][2]} Its amino acid sequence is IIIQYEGHKH.^[1] This peptide has demonstrated significant biological activity, including antifungal and antiviral properties.^{[3][4][5]} The mechanism of action for its antifungal properties is particularly noteworthy, as it does not involve membrane disruption. Instead, **Rondonin** penetrates the fungal cell and is believed to bind to nucleic acids, inhibiting cellular functions and leading to cell death.^{[3][4][6]} This intracellular targeting mechanism makes **Rondonin** a compelling candidate for further research and therapeutic development.

Obtaining highly purified **Rondonin** is crucial for accurate in vitro and in vivo studies, as well as for potential clinical applications. Reverse-phase high-performance liquid chromatography (RP-HPLC) is the standard and most effective method for purifying peptides like **Rondonin**.^{[7][8]} This technique separates molecules based on their hydrophobicity, yielding high-resolution separation and purity.^{[9][10]}

This application note provides a detailed protocol for the purification of synthetic or recombinant **Rondonin** using RP-HPLC.

Data Presentation

The following table summarizes the expected quantitative data from a typical semi-preparative RP-HPLC purification of **Rondonin**.

Parameter	Value
Column	C18, 5 μ m, 10 x 250 mm
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water
Mobile Phase B	0.1% Trifluoroacetic Acid (TFA) in Acetonitrile
Flow Rate	4.0 mL/min
Detection Wavelength	214 nm
Injection Volume	500 μ L
Crude Peptide Purity	~50-70%
Expected Retention Time	15-20 minutes
Post-HPLC Purity	>98%
Typical Recovery	>85%

Experimental Protocol

This protocol details the semi-preparative RP-HPLC method for the final purification of **Rondonin**.

1. Instrumentation and Materials:

- Semi-preparative HPLC system with a gradient pump, autosampler, and UV-Vis detector.
- Reversed-phase C18 column (e.g., 10 x 250 mm, 5 μ m particle size).
- HPLC-grade acetonitrile, water, and trifluoroacetic acid (TFA).

- Sample dissolution buffer (e.g., 5% acetonitrile in water with 0.1% TFA).
- 0.22 µm syringe filters for sample clarification.
- Lyophilizer for peptide drying.

2. Mobile Phase Preparation:

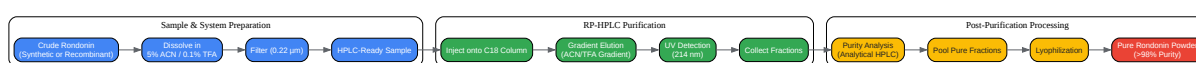
- Mobile Phase A: Add 1 mL of TFA to 1 L of HPLC-grade water (to make 0.1% TFA).
- Mobile Phase B: Add 1 mL of TFA to 1 L of HPLC-grade acetonitrile (to make 0.1% TFA).
- Degas both mobile phases for at least 15 minutes prior to use to prevent bubble formation in the HPLC system.

3. HPLC Method:

- Column Equilibration: Equilibrate the column with 95% Mobile Phase A and 5% Mobile Phase B for at least 30 minutes at a flow rate of 4.0 mL/min, or until a stable baseline is achieved.
- Sample Preparation: Dissolve the crude **Rondonin** peptide in the sample dissolution buffer to a concentration of approximately 10 mg/mL. Vortex briefly to ensure complete dissolution. Filter the sample through a 0.22 µm syringe filter to remove any particulate matter.
- Sample Injection: Inject 500 µL of the filtered sample onto the equilibrated column.
- Gradient Elution:
 - 5-25% Mobile Phase B over 5 minutes.
 - 25-45% Mobile Phase B over 30 minutes.
 - 45-95% Mobile Phase B over 5 minutes.
 - Hold at 95% Mobile Phase B for 5 minutes (column wash).
 - Return to 5% Mobile Phase B over 2 minutes.

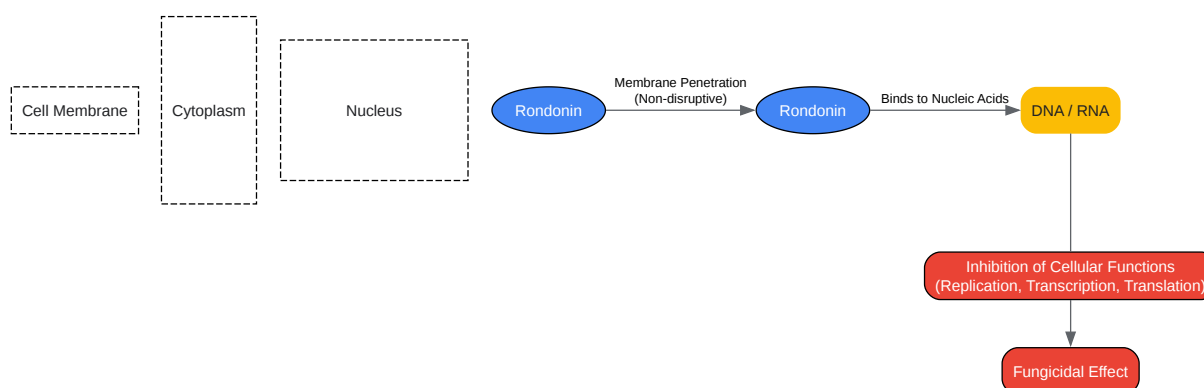
- **Fraction Collection:** Collect fractions based on the UV absorbance at 214 nm. The main peak corresponding to **Rondonin** should be collected.
- **Purity Analysis:** Analyze the collected fractions using analytical RP-HPLC to confirm purity.
- **Lyophilization:** Pool the pure fractions and freeze-dry using a lyophilizer to obtain the purified **Rondonin** as a white powder.

Visualizations



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Caption: Experimental workflow for the purification of **Rondonin**.



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Caption: Proposed mechanism of action of **Rondonin** in fungal cells.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Rondonin an antifungal peptide from spider \(Acanthoscurria rondoniae\) haemolymph - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Rondonin: antimicrobial properties and mechanism of action - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Rondonin: antimicrobial properties and mechanism of action - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Rondonin: antimicrobial properties and mechanism of action | Semantic Scholar \[semanticscholar.org\]](#)
- [6. Mechanism of action of the antimicrobial peptide buforin II: buforin II kills microorganisms by penetrating the cell membrane and inhibiting cellular functions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. bachem.com \[bachem.com\]](#)
- [8. Reverse-phase HPLC Peptide Purification - Creative Peptides-Peptide Drug Discovery \[pepdd.com\]](#)
- [9. Reversed-phase isolation of peptides - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. hplc.eu \[hplc.eu\]](#)
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